

Physical and chemical properties of Naphthionic Acid Sodium Salt

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Compound of Interest

Compound Name: Sodium naphthionate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Sodium Naphthionate**

This technical guide provides a comprehensive overview of the core physical and chemical properties of sodium 4-amino-1-naphthalenesulfonate, commonly known as Naphthionic Acid Sodium Salt or **Sodium Naphthionate**. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity

Sodium naphthionate is the sodium salt of naphthionic acid (4-amino-1-naphthalenesulfonic acid).[1] It is a key intermediate in the synthesis of various azo dyes.[2][3]

Identifier	Value
IUPAC Name	sodium;4-aminonaphthalene-1-sulfonate[4]
Common Names	Naphthionic Acid Sodium Salt, Sodium Naphthionate, Sodium 4-amino-1-naphthalenesulfonate[1][4]
CAS Number	130-13-2[1][4]
Parent Acid CAS	84-86-6 (Naphthionic Acid)[2][5]
Molecular Formula	C ₁₀ H ₈ NNaO ₃ S[4]
Molecular Weight	245.23 g/mol [4]
SMILES	C1=CC=C2C(=C1)C(=CC=C2S(=O)(=O)[O-])N.[Na+][4]

Physical Properties

Sodium naphthionate typically appears as a white to off-white or light-yellow crystalline powder.[1][6][7] The anhydrous form is known to lose water at 100°C.[6] Aqueous solutions of the salt are noted to have a distinct blue fluorescence.[2][6]

Property	Value	Conditions
Appearance	White to off-white/grayish flaky crystals[1][6][7]	Standard Temperature and Pressure
Melting Point	280°C (Decomposes)[6][7][8]	-
Density	~1.67 g/cm ³ [6]	25°C/4°C[9]
Solubility	Soluble in water, soluble in 95% ethanol, insoluble in ether[6]	-
pH	6.8 - 7.0[6][7]	10 g/L aqueous solution at 20°C
pKa (Parent Acid)	2.81[2]	25°C

Chemical Properties and Reactivity

Sodium naphthionate exhibits good thermal stability but is sensitive to air, light, and humidity. [1][6] Its primary chemical utility lies in the reactivity of its amino group, which can be diazotized and coupled with other aromatic compounds to form azo dyes.[3]

Property	Description
Stability	Stable under normal conditions. Sensitive to air, light, and humidity.[1][6] Decomposes upon heating.[6]
Reactivity	The amino group can undergo diazotization reactions, a critical step in azo dye synthesis.[3]
Hazards	May cause skin and eye irritation.[4][10] Inhalation, ingestion, or skin absorption can be harmful.[6]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **sodium naphthionate**.

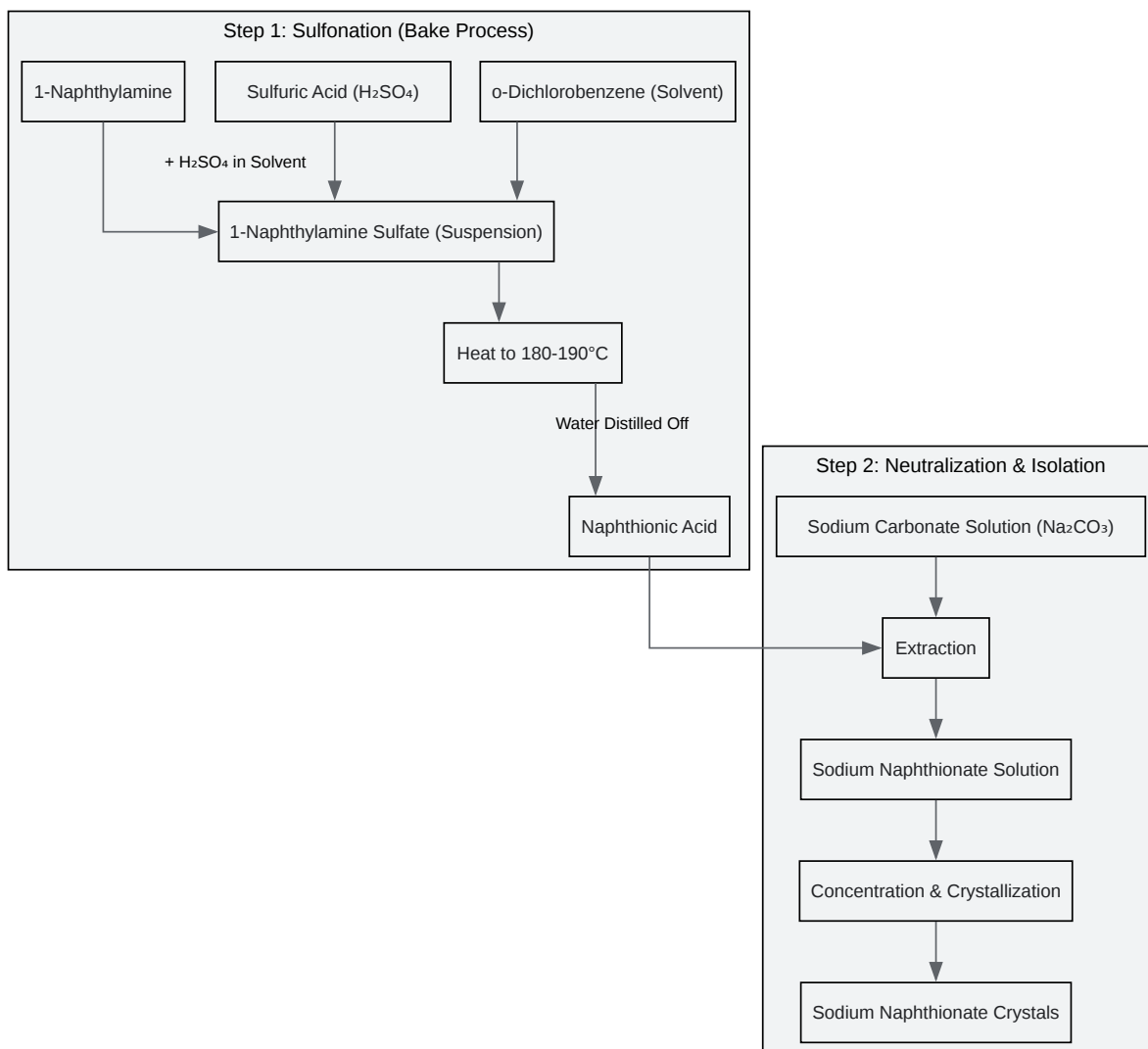
Technique	Description
UV-Vis	Spectral data is available through resources like SpectraBase.[4]
Infrared (IR)	FTIR spectra, typically obtained using a KBr wafer technique, are available for analysis.[4] The NIST Chemistry WebBook provides IR spectral data for the parent naphthionic acid.[11]
NMR	¹ H NMR and ¹³ C NMR spectra have been recorded and are available in spectral databases.[4][12]

Experimental Protocols

Synthesis of Naphthionic Acid Sodium Salt

The industrial preparation of **sodium naphthionate** is typically achieved through the sulfonation of 1-naphthylamine, followed by neutralization.

Workflow: Synthesis of **Sodium Naphthionate**



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Caption: Synthesis of **Sodium Naphthionate** via Solvent-Bake Process.

Methodology:

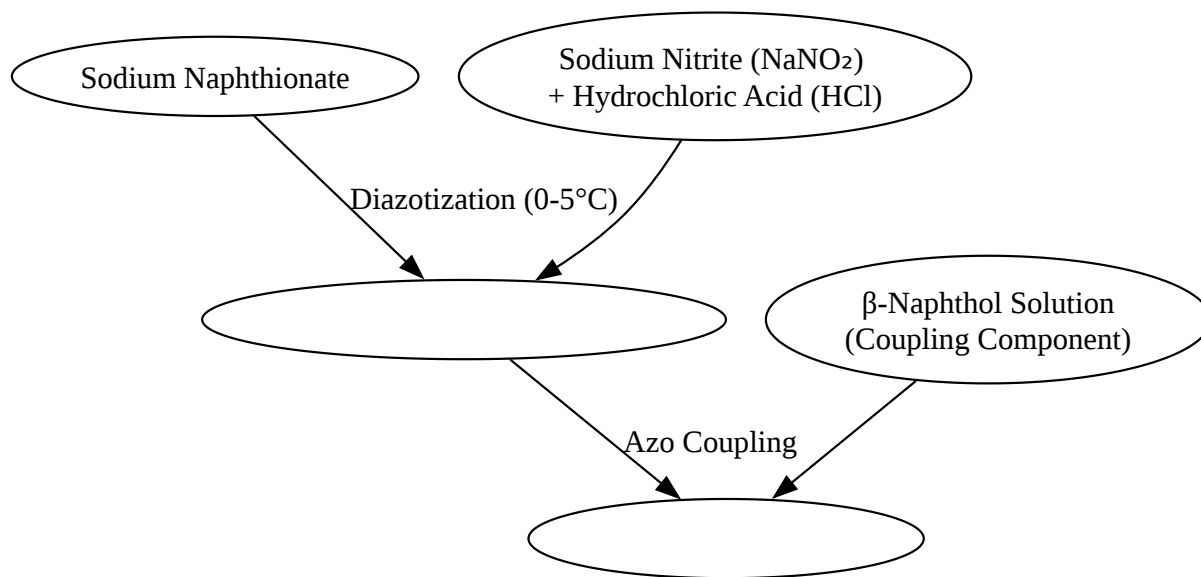
- **Formation of Sulfate:** 1-Naphthylamine is dissolved in an inert, high-boiling solvent like o-dichlorobenzene.^[2] Sulfuric acid is added to form a suspension of 1-naphthylamine sulfate.^{[2][9]}
- **Baking Process:** The suspension is gradually heated to approximately 180-190°C.^{[2][9]} This temperature is maintained to drive the sulfonation reaction and distill off the water formed, which is recycled with the solvent.^[2] This process rearranges the initial sulfamate to the more stable 4-sulfonic acid derivative.
- **Neutralization and Extraction:** After the reaction is complete, the mixture is cooled. The product, naphthionic acid, is extracted from the solvent by adding it to an aqueous solution of sodium carbonate or another suitable base to neutralize the acid and form the water-soluble sodium salt.^{[2][9]}
- **Isolation:** The aqueous solution containing **sodium naphthionate** is separated. The final product is obtained by concentrating the solution and allowing the salt to crystallize, which is then filtered and dried.^[6]

Purification

Purification is typically achieved by recrystallization. The parent naphthionic acid can be crystallized from water, where it forms needles.^[2] The sodium salt can also be purified by recrystallization from aqueous solutions.

Diazotization and Azo Coupling

A primary application of **sodium naphthionate** is its use as a diazo component in azo dye synthesis.^[2]



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